

Navigating the Safety Profile of 2,6-Dichloroterephthalic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dichloroterephthalic acid

Cat. No.: B042647

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the safety data and handling precautions for **2,6-Dichloroterephthalic acid**. Given the limited availability of a specific, publicly accessible Safety Data Sheet (SDS) for this compound, this document compiles and extrapolates information from the safety profiles of structurally similar chlorinated aromatic acids. Professionals handling this chemical should treat this guide as a foundational resource and always supplement it with institution-specific safety protocols and a thorough risk assessment.

Physicochemical and Toxicological Data

The following tables summarize the known and anticipated physicochemical and toxicological properties of **2,6-Dichloroterephthalic acid**. Data for related compounds are included for comparative purposes and to inform a conservative approach to handling.

Table 1: Physicochemical Properties

Property	2,6-Dichloroterephthalic Acid	2,5-Dichloroterephthalic Acid ^[1]
CAS Number	116802-97-2	13799-90-1
Molecular Formula	C ₈ H ₄ Cl ₂ O ₄	C ₈ H ₄ Cl ₂ O ₄
Molecular Weight	235.02 g/mol	235.02 g/mol
Appearance	White to off-white solid (anticipated)	White powder
Purity	>99.0% (typical for research grade)	>99.0%
Loss on Drying	<0.5% (typical for research grade)	<0.5%

Table 2: Toxicological Profile (Anticipated based on related compounds)

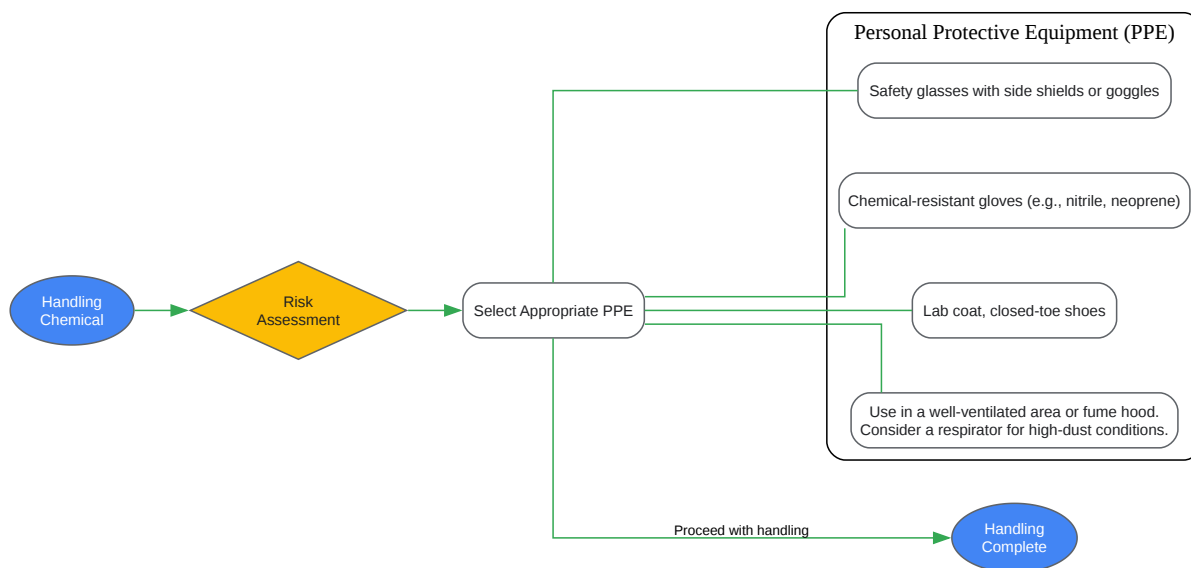
Hazard	Classification	Precautionary Statement
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)[2]	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[3]	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)[3]	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[3]	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]

Experimental Protocols for Safe Handling

Adherence to rigorous experimental protocols is paramount when working with chlorinated aromatic acids. The following methodologies are recommended to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE) Protocol

A risk assessment should always precede the handling of **2,6-Dichloroterephthalic acid** to determine the appropriate level of PPE.

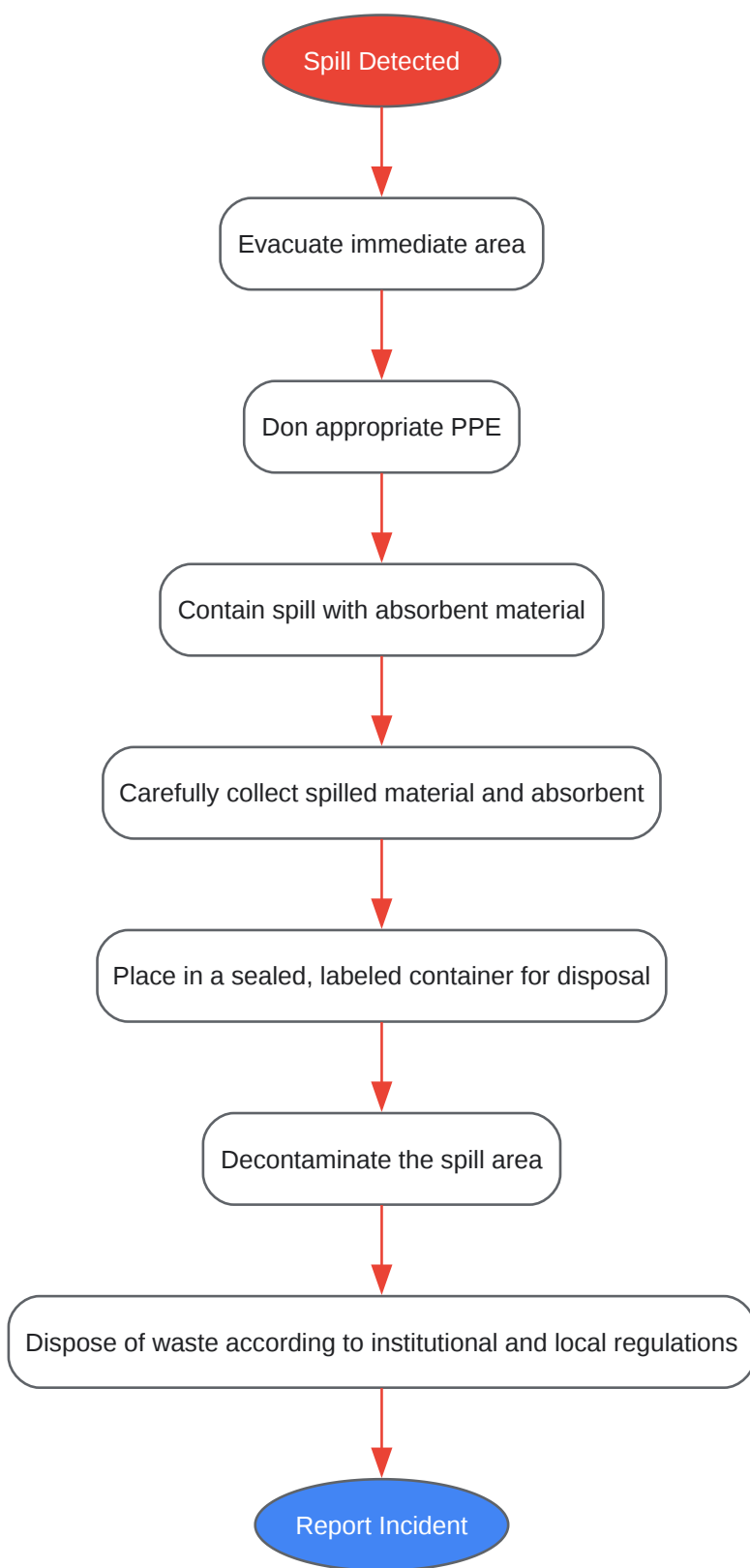


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Figure 1. Recommended Personal Protective Equipment Protocol.

Spill Response Protocol

In the event of a spill, a clear and practiced response protocol is essential to mitigate hazards.



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Figure 2. Spill Response Workflow.

Hazard Identification and Risk Mitigation

A systematic approach to identifying and mitigating risks is crucial for the safe use of **2,6-Dichloroterephthalic acid** in a research and development setting.

GHS Hazard Classification (Anticipated)

Based on data from similar compounds, the following Globally Harmonized System (GHS) classifications are anticipated.

Table 3: Anticipated GHS Hazard Classification

Hazard Class	Hazard Category
Acute toxicity, Oral	4
Skin corrosion/irritation	2
Serious eye damage/eye irritation	2A
Specific target organ toxicity — Single exposure	3 (Respiratory tract irritation)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[4]
- Skin Contact: Immediately wash skin with plenty of soap and water for at least 15-20 minutes.^[4] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.^[4] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. If conscious, rinse mouth and drink plenty

of water. Seek immediate medical attention.[2]

Fire Fighting Measures

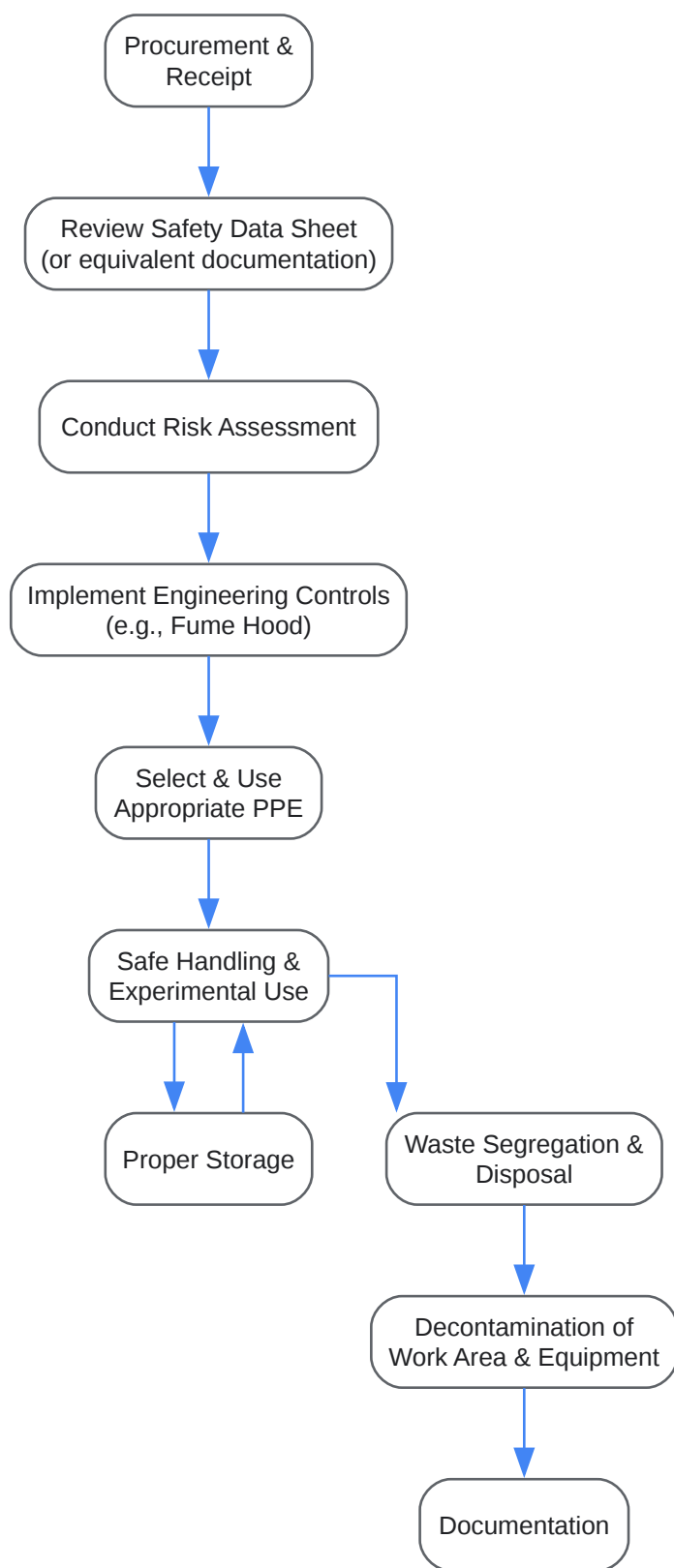
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Thermal decomposition may produce toxic and corrosive fumes, including hydrogen chloride gas and carbon oxides.[2]
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Stability and Reactivity

- Reactivity: Not expected to be reactive under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.[2]
- Conditions to Avoid: Avoid generation of dust, and exposure to heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce hydrogen chloride gas and oxides of carbon.[2]

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a logical workflow for the safe handling of chemicals like **2,6-Dichloroterephthalic acid**, from procurement to disposal.



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